

TBDPS-CHC applications in medicinal chemistry

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Compound of Interest

Compound Name: TBDPS-CHC

Cat. No.: B1193747

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References

- 1. Novel Hybrid CHC from β -carboline and N-Hydroxyacrylamide Overcomes Drug-Resistant Hepatocellular Carcinoma by Promoting Apoptosis, DNA Damage, and Cell Cycle Arrest - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Novel Hybrid CHC from β -carboline and N-Hydroxyacrylamide Overcomes Drug-Resistant Hepatocellular Carcinoma by Promoting Apoptosis, DNA Damage, and Cell Cycle Arrest - PubMed [pubmed.ncbi.nlm.nih.gov]
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